

# Field validation of Penflufen's effectiveness in different geographical regions

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## Compound of Interest

Compound Name: Penflufen

Cat. No.: B166974

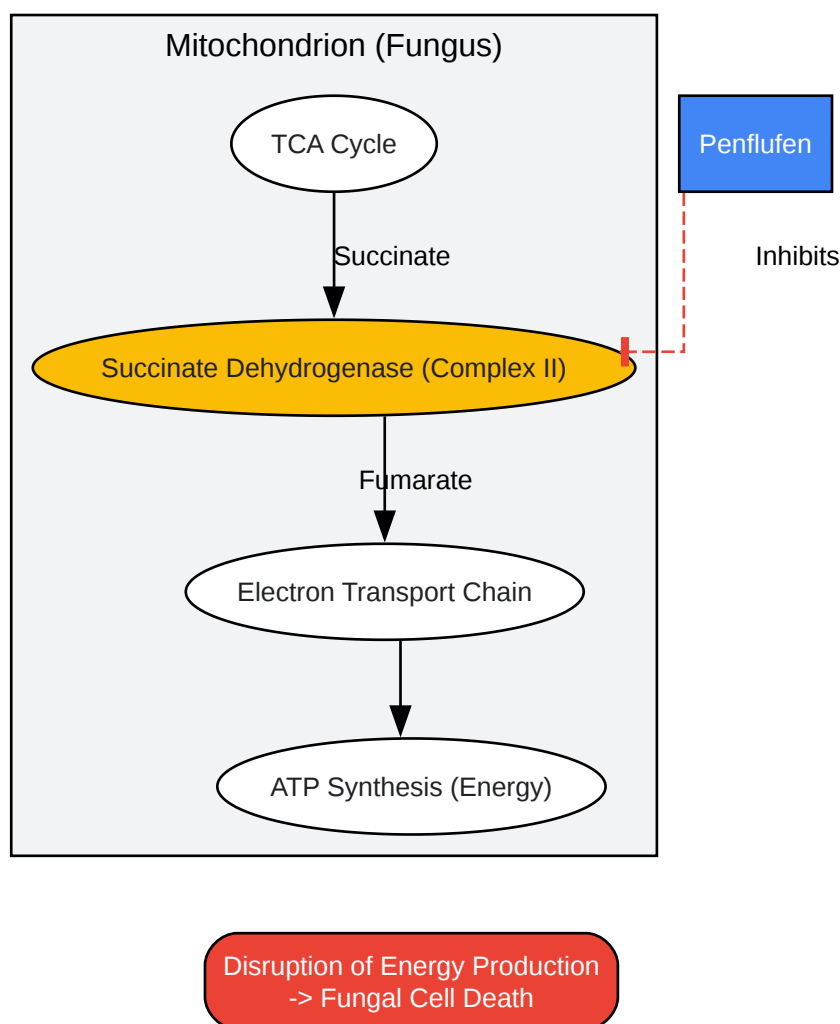
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## An Objective Comparison of **Penflufen**'s Efficacy in Diverse Agricultural Settings

**Penflufen**, a systemic fungicide from the pyrazole-carboxamide chemical class, has been widely evaluated for its efficacy against a range of fungal pathogens in various crops and geographical locations.[1] As a succinate dehydrogenase inhibitor (SDHI), it targets mitochondrial respiration in fungi, a specific mode of action categorized under FRAC Group 7.[2][3] This guide provides a comparative analysis of **Penflufen**'s field performance, supported by experimental data, to inform researchers, scientists, and drug development professionals.

## Mechanism of Action

**Penflufen**'s fungicidal activity stems from its ability to block the electron transport chain in fungal mitochondria. It specifically inhibits the enzyme succinate dehydrogenase (Complex II), which is a critical component of both the tricarboxylic acid (TCA) cycle and the respiratory chain.[2][3] This inhibition disrupts the production of ATP, the primary energy currency of the cell, ultimately leading to the cessation of fungal growth and cell death.[2] Due to this targeted mode of action, proactive resistance management is a key consideration in its application.[1]



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Caption: **Penflufen's** Mode of Action: Inhibition of Succinate Dehydrogenase.

## Comparative Field Performance Data

**Penflufen** is predominantly utilized as a seed treatment or in-furrow application, offering preventative and curative action against seed and soil-borne diseases.[1][3] Its efficacy has been most extensively documented in the control of *Rhizoctonia solani*.

## Performance in Potato Production

Field trials across multiple continents consistently demonstrate **Penflufen's** high efficacy against black scurf (*R. solani*) in potatoes.

- Europe: In extensive trials across the UK, Denmark, Sweden, and Finland, **Penflufen** applied as a seed treatment at 20g a.i./tonne provided robust control of seed-borne *R. solani*.<sup>[2]</sup> Beyond disease control, treatments led to improved crop emergence, higher stem counts, and increased gross yields.<sup>[2]</sup> A valuable secondary benefit was observed against silver scurf (*Helminthosporium solani*).<sup>[2]</sup>
- India: Research in Northern Karnataka highlighted that a 0.083% **Penflufen** 240 FS tuber treatment reduced black scurf incidence to 10.52%, a significant improvement over the 29.79% observed in untreated controls, and boosted mean yield from 8.73 t/ha to 12.16 t/ha.<sup>[4]</sup> Other studies confirmed that a 10-minute tuber dip in 0.062% or 0.083% **Penflufen** solutions achieved over 97% disease control.<sup>[5]</sup> At these effective doses, no phytotoxicity in terms of germination, plant stand, or height was recorded.<sup>[4][6]</sup>
- North America: **Penflufen** is recognized for its effective control of *Rhizoctonia* on potatoes in regions such as Minnesota, USA.<sup>[3]</sup> Regulatory field studies have been conducted across six sites in the US and Canada.

Table 1: Efficacy of **Penflufen** on Potatoes (vs. *Rhizoctonia solani*)

Geographical Region	Product/Active Ingredient	Application Rate	Key Findings	Comparison to Control/Other Fungicides
Northern Europe	Penflufen (FS & DS)	20g a.i./t seed	High control of black scurf; improved emergence, stem numbers, and gross yield.[2]	-
India	Penflufen 240 FS	0.083% tuber treatment	Disease incidence: 10.52%; Mean yield: 12.16 t/ha. [4]	Control: 29.79% disease incidence, 8.73 t/ha yield.[4]
India	Penflufen 240 FS	0.062% & 0.083% dip	>97% disease control.[5]	-

| India | **Penflufen** 240 FS | 0.083% | Disease incidence reduction: 89.9-92.5%; Severity reduction: 82.8-95.0%.[6] | - |

## Performance in Other Key Crops

**Penflufen**'s utility extends to other major agricultural crops, often in combination with other active ingredients to broaden the spectrum of control.

- Cereal Grains (Wheat & Barley): In Australia, **Penflufen** is registered for seed treatment to suppress Rhizoctonia root rot and control smut diseases at rates of 9.6-19 g a.i. per 100 kg of seed.
- Cotton: A study in India evaluated a **Penflufen** (154 g/L) and Trifloxystrobin (154 g/L) co-formulation. Applied at 46.2 + 46.2 g a.i./100kg seed, it significantly improved germination to 89.8% compared to 67.3% in the control and performed comparably to a Carboxin + Thiram standard treatment.[7]

- Rice: The **Penflufen** + Trifloxystrobin combination, applied as a wet seed treatment, proved most effective in controlling leaf blast and brown leaf spot in Indian trials. It outperformed **Penflufen** or Trifloxystrobin used alone and the standard Thiram treatment, resulting in the highest grain yield.[8]
- Soybean: In-vitro laboratory studies demonstrated that a **Penflufen** (13.28%) + Trifloxystrobin (13.28%) formulation completely inhibited mycelial growth of *R. solani* and *M. phaseolina* at a concentration of 50 ppm, showing superior efficacy at this low rate compared to other tested fungicide combinations.[9]

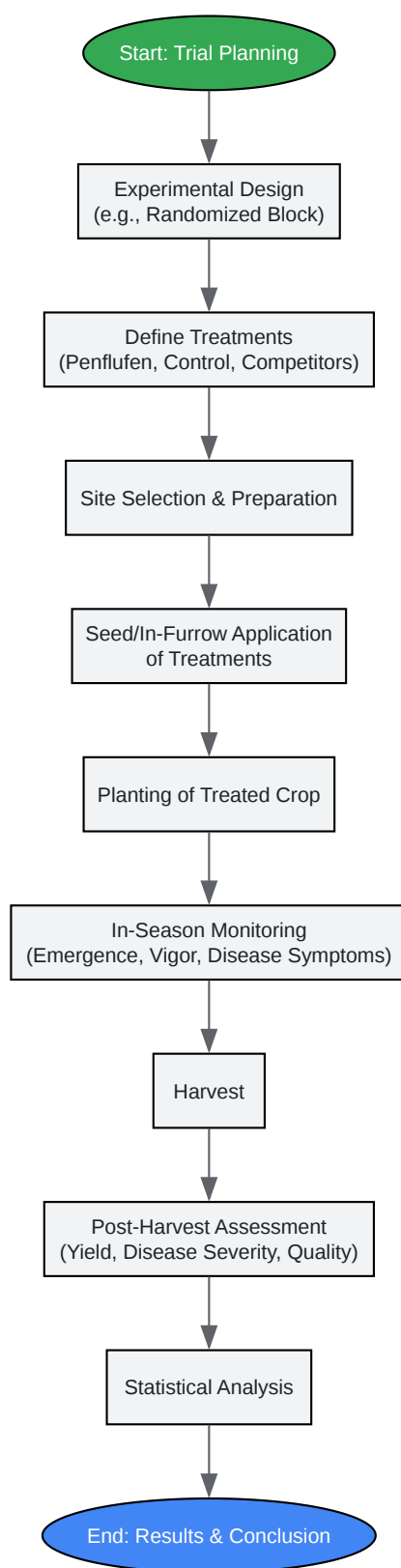
Table 2: Efficacy of **Penflufen** on Other Crops

Crop	Target Pathogen(s)	Geographical Region	Product/Active Ingredient	Application Rate	Key Findings	Comparison to Control/Other Fungicides
Wheat/Barley	Rhizoctonia root rot, smuts	Australia	Penflufen	9.6-19 g a.i./100 kg seed	Effective suppression of Rhizoctonia root rot.	-
Cotton	Seedling diseases	India	Penflufen + Trifloxystrobin	46.2 + 46.2 g a.i./100kg seed	Germination: 89.8%. [7]	Control: 67.3% germination; Comparable to Carboxin + Thiram (81.9%). [7]
Rice	Leaf blast, Brown leaf spot	India	Penflufen + Trifloxystrobin	28g/kg seed	Highest grain yield, superior to single-active treatments. [8]	More effective than Penflufen alone, Trifloxystrobin alone, and Thiram. [8]

| Soybean (in-vitro) | R. solani, M. phaseolina | India | **Penflufen** + Trifloxystrobin | 50 ppm | 100% mycelial growth inhibition. [9] | Superior to Carboxin + Thiram at this concentration. [9] |

## Experimental Protocols

The validation of fungicide efficacy relies on standardized and replicable experimental methodologies. The following outlines a typical protocol for a field trial evaluating a potato seed treatment like **Penflufen**.



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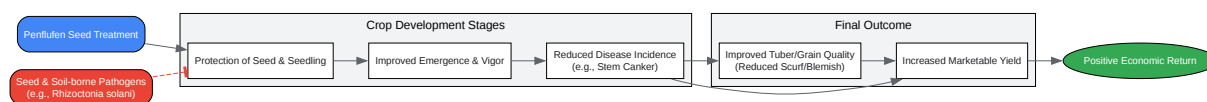
Caption: Generalized Workflow for a Fungicide Field Validation Trial.



### Detailed Methodology for Potato Black Scurf Trial:

- **Experimental Design and Site:** Trials are typically conducted in a randomized complete block design with 3-4 replications. Fields are chosen based on a history of *Rhizoctonia* pressure.
- **Seed and Treatments:** Certified seed tubers, often with visible black scurf infection, are used. [2] Treatments include an untreated control, **Penflufen** at various rates (e.g., 0.062%, 0.083%), and standard fungicides like Pencycuron or Boric Acid (3%). [6][10]
- **Application:** Fungicides are applied to tubers as a dip for a set time (e.g., 10 minutes), a liquid spray over a roller table, or a dry powder at planting. [2][5]
- **Crop Management:** Standard regional agronomic practices for planting, fertilization, and irrigation are followed.
- **Data Assessment:**
  - **Crop Safety:** Data on percentage emergence, final plant stand, and plant height are collected. [6]
  - **Disease Assessment:** Stem canker incidence is evaluated during the growing season. After harvest, the percentage of infected progeny tubers (incidence) and the tuber surface area covered by sclerotia (severity) are rated. [4]
  - **Yield Assessment:** Total and marketable tuber yield (e.g., t/ha) are measured. [4]
- **Statistical Analysis:** Collected data are analyzed using appropriate statistical methods, such as Analysis of Variance (ANOVA), to determine significant differences among treatments.

This systematic approach ensures that the observed effects on disease control and crop yield can be confidently attributed to the treatments applied.



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Caption: Logical Flow of **Penflufen**'s Impact on Crop Health and Yield.

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## References

- 1. Exploring the Efficacy of Penflufen Fungicide in Agriculture [cnagrochem.com]
- 2. cabidigitallibrary.org [cabidigitallibrary.org]
- 3. mda.state.mn.us [mda.state.mn.us]
- 4. Publication - Management of Black Scurf Disease Caused by Rhizoctonia Solani Kuhn through Research and Farmers Participatory Trials in Major Potato Growing Regions of Northern Karnataka [ijair.org]
- 5. Evaluation of different fungicides against black scurf of potato caused by Rhizoctonia solani | Indian Journal of Plant Protection [epubs.icar.org.in]
- 6. environmentandecology.com [environmentandecology.com]
- 7. chemijournal.com [chemijournal.com]
- 8. phytojournal.com [phytojournal.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
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